

Application Note: Quantitative Analysis of 2-(2-methoxyphenoxy)-N-methylethanamine

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Compound of Interest

Compound Name: 2-(2-methoxyphenoxy)-N-methylethanamine

CAS No.: 72955-82-9

Cat. No.: B1309681

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Introduction

2-(2-methoxyphenoxy)-N-methylethanamine, also known by its synonym Methoxyphenamine, is a phenoxyethylamine derivative with a versatile chemical structure, making it a compound of interest in pharmaceutical research and development.^[1] Its structure, featuring a methoxyphenyl group, an ether linkage, and an N-methylated ethylamine moiety, serves as a valuable scaffold for developing new molecules with potential biological activities. ^[1] Accurate and precise quantification of this analyte is critical for a range of applications, including pharmacokinetic studies, quality control of pharmaceutical formulations, and metabolism studies in biological matrices.

This application note provides a comprehensive guide to the primary analytical techniques for the quantification of **2-(2-methoxyphenoxy)-N-methylethanamine**: High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). The protocols herein are designed for researchers, scientists, and drug development professionals, offering detailed, step-by-step methodologies grounded in established scientific principles.

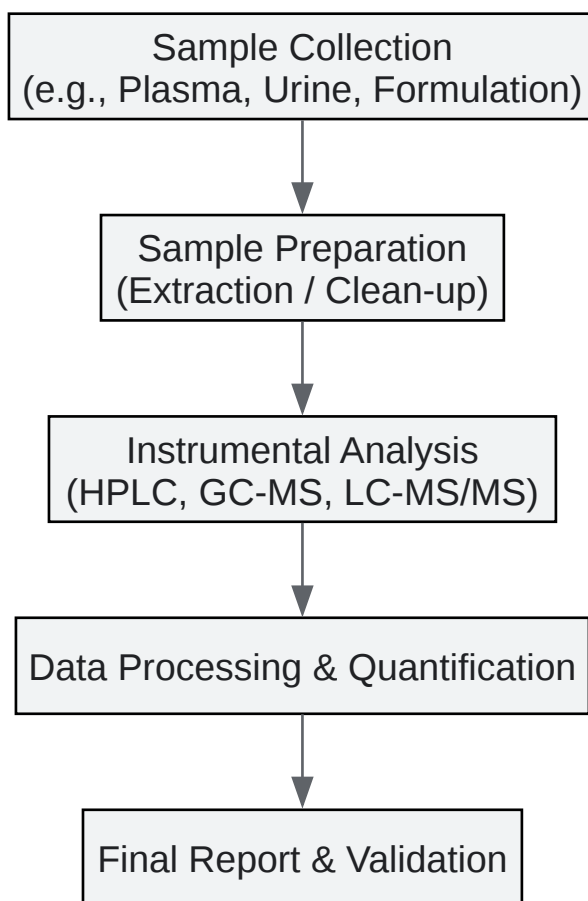
Physicochemical Properties of the Analyte

A thorough understanding of the analyte's physicochemical properties is fundamental to developing robust analytical methods.

Property	Value	Reference
IUPAC Name	2-(2-methoxyphenoxy)-N-methylethanamine	[1]
Synonyms	Methoxyphenamine, 1-(2-Methylaminoethoxy)-2-methoxybenzene	[1]
CAS Number	72955-82-9	[2]
Molecular Formula	C ₁₀ H ₁₅ NO ₂	[1][2]
Molar Mass	181.23 g/mol	[1]
Boiling Point	267.5°C at 760 mmHg	[1]
Density	1.01 g/cm ³	[1]

General Analytical Workflow

The quantification of **2-(2-methoxyphenoxy)-N-methylethanamine** from any matrix follows a structured workflow. This process ensures that the final data is reliable, reproducible, and accurate. The general steps include sample collection, rigorous sample preparation to isolate the analyte and remove interfering substances, instrumental analysis for separation and detection, and finally, data processing to yield a quantitative result.



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Caption: General workflow for analyte quantification.

Sample Preparation: The Foundation of Accurate Analysis

Sample preparation is arguably the most critical step in the analytical workflow, as it directly impacts the accuracy, precision, and sensitivity of the quantification.[3] The primary goal is to extract the analyte from the sample matrix while removing components that could interfere with the analysis.[3]

Protein Precipitation (PPT)

For biological samples like plasma or serum, protein precipitation is a common and straightforward technique to remove the heavy protein load.[3]

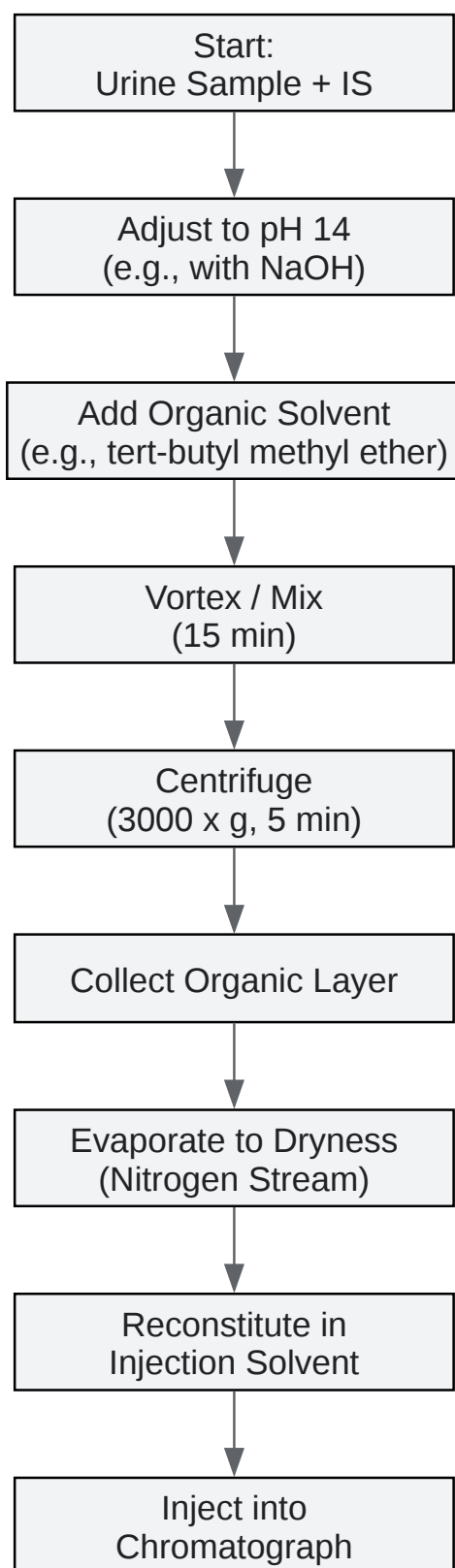
- Principle: A water-miscible organic solvent, typically acetonitrile, is added in excess to the sample. This disrupts the solvation of proteins, causing them to precipitate out of the solution. The analyte, being soluble in the resulting supernatant, is then separated by centrifugation or filtration.
- Protocol for Plasma/Serum:
 - Pipette 100 μ L of plasma or serum into a microcentrifuge tube.
 - Add 300 μ L of ice-cold acetonitrile containing the internal standard.
 - Vortex vigorously for 1 minute to ensure thorough mixing and protein denaturation.
 - Centrifuge at 14,000 x g for 10 minutes at 4°C.
 - Carefully collect the supernatant and transfer it to a new tube for analysis or further processing (e.g., evaporation and reconstitution).

Liquid-Liquid Extraction (LLE)

LLE is a classic and effective technique for isolating analytes based on their differential solubility in two immiscible liquid phases.^[3] It is particularly useful for cleaning up complex matrices like urine.

- Principle: The analyte is partitioned from an aqueous sample into an immiscible organic solvent. By adjusting the pH of the aqueous phase, the charge state of the amine group on **2-(2-methoxyphenoxy)-N-methylethanamine** can be manipulated to enhance its extraction into the organic phase. At a basic pH, the amine is deprotonated and becomes more nonpolar, favoring extraction into an organic solvent.
- Protocol for Urine (adapted from doping control methods^[4]):
 - Take 5 mL of the urine specimen in a screw-cap tube.
 - Add an appropriate internal standard.
 - Adjust the sample to pH 14 using a suitable base (e.g., 5M NaOH) to deprotonate the amine.

- Add 2 mL of an immiscible organic solvent such as tert-butyl methyl ether.
- Cap the tube and vortex or mechanically shake for 15 minutes.
- Centrifuge at 3,000 x g for 5 minutes to separate the layers.
- Carefully transfer the upper organic layer to a clean tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in a suitable solvent (e.g., 100 µL of mobile phase for LC or ethyl acetate for GC) for injection.



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Caption: Liquid-Liquid Extraction (LLE) workflow.

High-Performance Liquid Chromatography (HPLC-UV)

HPLC is a robust and widely used technique for the quantification of pharmaceutical compounds.^[1] A reversed-phase method is typically suitable for a molecule like **2-(2-methoxyphenoxy)-N-methylethanamine**.

- Causality of Method Choices:
 - Column: A C18 or C8 column is selected because its nonpolar stationary phase effectively retains the moderately nonpolar analyte from the polar mobile phase.^[1]
 - Mobile Phase: A mixture of an organic solvent (acetonitrile or methanol) and a buffered aqueous phase is used. The buffer controls the pH, ensuring consistent ionization state of the analyte's amine group, which leads to reproducible retention times. The organic solvent is the strong eluent, and its proportion is optimized to achieve a good retention time and separation from impurities.
 - Detector: UV detection is suitable as the phenyl ring in the molecule absorbs UV light. A wavelength around 258 nm can be a good starting point for method development.^[5]

Protocol: HPLC-UV Analysis

- Instrumentation:
 - HPLC system with a quaternary or binary pump, autosampler, column oven, and UV-Vis detector.
- Chromatographic Conditions:
 - Column: C18 reversed-phase column (e.g., 150 mm x 4.6 mm, 5 µm particle size).
 - Mobile Phase A: 20 mM Ammonium Acetate in water, pH adjusted to 4.5 with acetic acid.
 - Mobile Phase B: Acetonitrile.
 - Elution: Isocratic, e.g., 60% A / 40% B. (This must be optimized).

- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 258 nm.
- Injection Volume: 10 µL.
- Procedure:
 1. Prepare calibration standards and quality control (QC) samples by spiking known concentrations of the analyte into a blank matrix.
 2. Process all samples, standards, and QCs using one of the sample preparation methods described in Section 4.
 3. Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
 4. Perform a system suitability test (e.g., five replicate injections of a mid-level standard) to ensure the system is performing correctly. The relative standard deviation (RSD) of the peak area should be $\leq 2\%$.^[5]
 5. Inject the processed samples and standards.
 6. Construct a calibration curve by plotting the peak area versus concentration for the standards.
 7. Quantify the analyte in the samples by interpolating their peak areas from the calibration curve.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique that combines the separation capabilities of gas chromatography with the detection power of mass spectrometry.^[6] It is highly suitable for thermally stable and volatile compounds.

- Causality of Method Choices:

- Injection: A split/splitless inlet is used. Splitless mode is preferred for trace analysis to ensure the entire sample is transferred to the column.
- Column: A non-polar or mid-polar capillary column (e.g., HP-5MS) is used, which separates compounds primarily based on their boiling points and interactions with the stationary phase.
- Derivatization: While not always necessary, derivatization of the amine group (e.g., with a perfluoroacylating agent) can improve peak shape, thermal stability, and chromatographic resolution.^[7]
- Ionization: Electron Ionization (EI) is a standard, robust method that generates reproducible fragmentation patterns, creating a characteristic mass spectrum for confident identification.

Protocol: GC-MS Analysis

- Instrumentation:
 - GC system with a split/splitless injector coupled to a Mass Spectrometer (e.g., a single quadrupole).
- Chromatographic & MS Conditions:
 - Column: HP-5MS (or equivalent), 30 m x 0.25 mm i.d., 0.25 μ m film thickness.
 - Carrier Gas: Helium at a constant flow of 1.2 mL/min.
 - Inlet Temperature: 250°C.
 - Injection Mode: Splitless.
 - Oven Temperature Program: Start at 85°C, hold for 1 min, then ramp at 20°C/min to 300°C and hold for 5 min.
 - MS Transfer Line Temp: 280°C.
 - Ion Source Temp: 230°C.

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Scan mode (e.g., m/z 40-400) for method development and identification. For quantification, Selected Ion Monitoring (SIM) mode should be used for enhanced sensitivity, monitoring characteristic ions.
- Procedure:
 1. Prepare samples, calibration standards, and QCs using the LLE protocol (Section 4.2).
 2. Inject 1-2 μL of the reconstituted extract into the GC-MS.
 3. Identify the analyte peak based on its retention time and mass spectrum.
 4. For quantification, create a calibration curve using the peak area of a characteristic ion (e.g., the molecular ion or a major fragment ion) versus concentration.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is the gold standard for quantification in complex biological matrices due to its exceptional sensitivity and selectivity.[8] The combination of chromatographic separation with two stages of mass analysis (tandem MS) allows for the detection of analytes at very low concentrations with minimal interference.[9]

- Causality of Method Choices:
 - Ionization: Electrospray Ionization (ESI) in positive mode is ideal for protonating the basic amine group of the analyte, forming a stable $[\text{M}+\text{H}]^+$ ion.
 - Mass Analysis: Multiple Reaction Monitoring (MRM) is the key to selectivity. A specific precursor ion ($[\text{M}+\text{H}]^+$) is selected in the first quadrupole, fragmented in the collision cell, and then specific product ions are monitored in the third quadrupole. This highly specific transition minimizes matrix interference.[10]
 - Column: A C6-phenyl column has been shown to be effective, offering different selectivity compared to a C18 due to pi-pi interactions with the analyte's aromatic ring.[4]

Protocol: LC-MS/MS Analysis

This protocol is based on a validated method for the detection of Methoxyphenamine in urine.
[\[4\]](#)

- Instrumentation:
 - LC system coupled to a triple quadrupole mass spectrometer with an ESI source.
- LC Conditions:
 - Column: Phenomenex Gemini C6-phenyl (e.g., 150 mm x 4.6 mm, 3 μ m particle size).[\[4\]](#)
 - Mobile Phase A: 5 mM ammonium acetate with 0.1% acetic acid in water.[\[4\]](#)
 - Mobile Phase B: Acetonitrile.[\[4\]](#)
 - Elution: Isocratic at 90% A.[\[4\]](#)
 - Flow Rate: 800 μ L/min (with a 1:5 post-column split before the MS).[\[4\]](#)
 - Injection Volume: 5-10 μ L.
- MS/MS Conditions:
 - Ionization Mode: ESI Positive.
 - Ion Source Temperature: 400°C.[\[4\]](#)
 - MRM Transitions:
 - Precursor Ion (Q1): m/z 182.1 ($[M+H]^+$).
 - Product Ions (Q3): m/z 149, 121, 91 (Collision energy must be optimized for each transition).[\[4\]](#)
 - Collision Gas: Nitrogen.[\[4\]](#)
- Procedure:

1. For urine samples, direct injection after dilution with an internal standard is often possible due to the high selectivity of the method.^[4] For plasma, a PPT (Section 4.1) is recommended.
2. Prepare calibration standards and QCs in the appropriate blank matrix.
3. Inject the samples and acquire data using the specified MRM transitions.
4. Quantify the analyte using the peak area ratio of the analyte to the internal standard against the calibration curve.

Performance Characteristics

The following data is based on a validated LC-MS/MS method for doping control analysis.^[4]

Parameter	Result
Limit of Detection (LOD)	0.7 ng/mL
Intraday Precision (%RSD)	2.5 - 5.8%
Interday Precision (%RSD)	10.8 - 16.2%

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